

Comparative Guide: Crystal Engineering of 4-Bromo-2-formylbenzoic Acid Derivatives

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Compound of Interest

Compound Name: 4-Bromo-2-formylbenzoic acid

CAS No.: 871502-87-3

Cat. No.: B1591591

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Executive Summary

4-Bromo-2-formylbenzoic acid (BFBA) is a "chameleon" scaffold in medicinal chemistry, capable of existing in two distinct tautomeric forms: the open aldehyde-acid and the cyclic hydroxy-lactone (5-bromo-3-hydroxyphthalide).[1] This duality presents a unique challenge and opportunity in drug development, particularly for the synthesis of isoindolinones (anti-cancer pharmacophores) and phthalazinones.[2]

This guide objectively compares the solid-state performance and structural characteristics of Open-Chain Derivatives (Schiff Bases) versus Cyclic Derivatives (Phthalides).[1][2] By understanding the crystallographic drivers—specifically the competition between Halogen Bonding (XB) and Hydrogen Bonding (HB)—researchers can rationally select the optimal derivative for their synthetic pathway.[2]

Quick Comparison Matrix

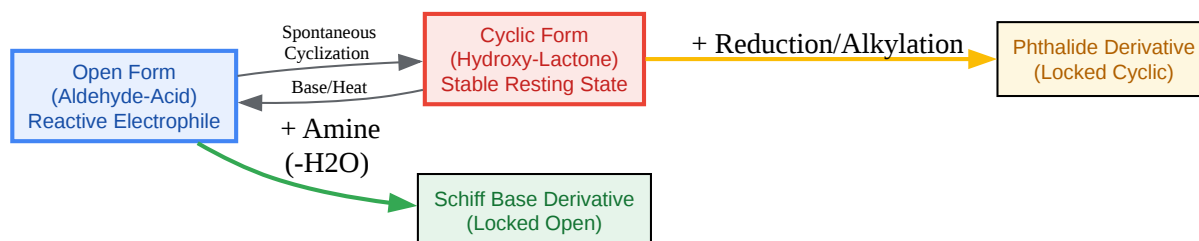
Feature	Open-Chain Derivatives (e.g., Schiff Bases)	Cyclic Derivatives (e.g., 5-Bromophthalide)
Dominant Interaction	Strong H-bonds (COOH dimers), Halogen bonds (Br[1][2]...O/N)	- Stacking, Weak C-H...O
Crystal Packing	1D Chains or 2D Sheets	Herringbone or Columnar Stacking
Solubility Profile	High in polar protic solvents (MeOH, EtOH)	High in non-polar/aprotic solvents (DCM, Toluene)
Synthetic Utility	Precursor for acyclic ligands, metal complexes	Precursor for isoindolinones, reduced phthalides
Stability	Susceptible to hydrolysis (reversible C=N)	High thermal stability; resistant to hydrolysis

Structural Analysis & Tautomeric Control

The core of BFBA's utility lies in its tautomeric equilibrium.[1][2] X-ray crystallography reveals that the "product" you isolate depends heavily on the derivatization method used to "lock" the structure.[1][2]

The Tautomeric Equilibrium

In solution, BFBA exists in equilibrium.[2][3] In the solid state, the cyclic lactol form is generally favored due to the stability of the 5-membered ring, unless specific supramolecular synthons (like Schiff base formation) force the ring open.[2]



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Figure 1: Tautomeric switching of the **4-Bromo-2-formylbenzoic acid** scaffold.

Comparative Crystallographic Data

The following data highlights the structural differences between a representative Open Derivative (Schiff base) and a Cyclic Derivative (5-Bromophthalide).

Parameter	Open Derivative (Schiff Base) [1]	Cyclic Derivative (5-Bromophthalide) [2]
Crystal System	Monoclinic	Orthorhombic
Space Group		(typical for phthalides)
Unit Cell (approx)		
Packing Motif	Centrosymmetric Dimers: Carboxylic acid groups form loops.[2][4]	Herringbone: Driven by dipole alignment and -stacking.[1]
Halogen Bonding	Active: Br...O/N contacts (< 3.4 Å) direct 2D sheet formation.[1][2]	Passive: Br atoms often occupy voids; weak Br[2]...Br contacts.
Density ()	~1.55 g/cm ³	~1.76 g/cm ³

“

Critical Insight: The Open Form utilizes the carboxylic acid group to form robust hydrogen-bonded dimers (

motif), creating a predictable 1D tape structure.[2] The Cyclic Form lacks this donor, relying on denser packing efficiencies (higher density) driven by the planar lactone ring.[2]

Experimental Protocols (Self-Validating)

To ensure reproducibility, the following protocols describe how to synthesize and crystallize both forms.

Protocol A: Locking the "Open" Form (Schiff Base Synthesis)

Objective: Synthesize 4-((5-bromo-2-carboxyphenyl)methyleneamino)benzoic acid to observe open-chain packing.

- Reagents: Dissolve **4-Bromo-2-formylbenzoic acid** (1.0 eq, 5 mmol) in hot Methanol (25 mL).
- Addition: Add a solution of 4-Aminobenzoic acid (1.0 eq, 5 mmol) in Methanol (15 mL).
- Reaction: Reflux at 65°C for 2 hours. The solution will darken (yellow/orange).[1][2]
- Crystallization (Self-Validation Step):
 - Cool slowly to room temperature.
 - If precipitate forms immediately, filter and redissolve in 1,4-Dioxane.[1][2]
 - Allow slow evaporation over 3-5 days.

- Validation: Crystals should be yellow prisms.[1][2] IR spectrum must show imine stretching () and absence of lactone carbonyl ().[2]

Protocol B: Isolating the "Cyclic" Form (5-Bromophthalide)

Objective: Crystallize the reduced cyclic core to observe

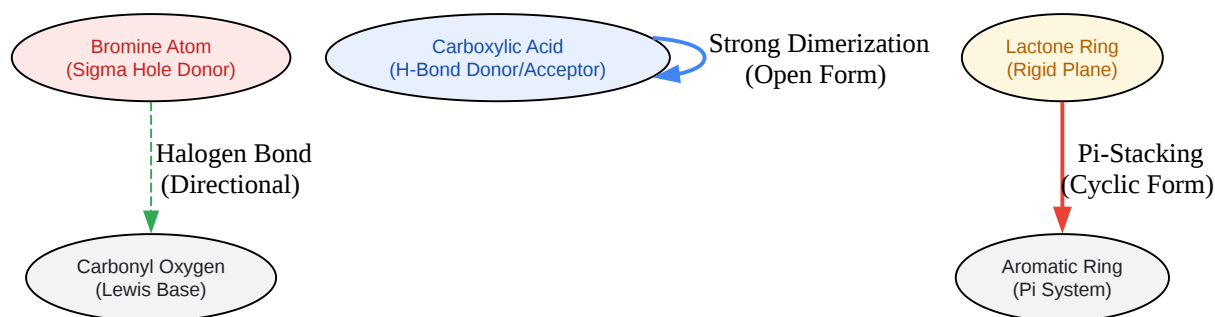
-stacking modes.

- Precursor: Start with commercial 5-Bromophthalide or synthesize via reduction of 4-bromophthalic anhydride.[1]
- Solvent Selection: Dissolve 200 mg in a 1:1 mixture of Chloroform/Hexane.
- Vapor Diffusion Technique:
 - Place the solution in a small vial.
 - Place the small vial inside a larger jar containing pure Hexane.
 - Cap the large jar tightly.[1][2]
- Crystallization: Allow to stand undisturbed for 7 days.
 - Validation: Crystals should be colorless needles or plates.[1][2] Melting point check: 162-166°C [3].[1][5]

Mechanism of Action: Halogen vs. Hydrogen Bonding

Understanding the intermolecular forces is crucial for crystal engineering.[1][2]

- Hydrogen Bonding (HB): In the open form, the carboxylic acid is the dominant "director."^[2] It forms strong dimers that dictate the primary axis of the crystal.^{[1][2]}
- Halogen Bonding (XB): The Bromine atom at position 4 (or 5 in phthalide numbering) is not merely a heavy atom; it acts as a Lewis Acid (sigma-hole donor).^{[1][2]}
 - In Open Forms: Br interacts with the carbonyl Oxygen of neighboring molecules (Br^[2]...O distance ~3.0 Å), cross-linking the H-bonded chains into sheets.^{[1][2]}
 - In Cyclic Forms: Br often engages in weak Type I (Br^[2]...Br) contacts or C-H...Br interactions, contributing less to directionality but significantly to density.^{[1][2]}



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Figure 2: Competing intermolecular forces driving crystal packing in BFBA derivatives.

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